Application Notes and Protocols for 2-Hydroxypropyl Laurate in Cosmetic Formulations

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Compound of Interest

Compound Name:	*2-Hydroxypropyl laurate*
CAS No.:	*27194-74-7*
Cat. No.:	*B148120*

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Abstract

These application notes provide a comprehensive technical guide for researchers, scientists, and formulation professionals on the effective use of **2-Hydroxypropyl Laurate**, also known as Propylene Glycol Monolaurate, in cosmetic and personal care formulations. This document delves into the physicochemical properties, functional mechanisms, and practical application of this versatile non-ionic surfactant. Detailed protocols for incorporation into various cosmetic systems, formulation guidelines, and stability considerations are presented to facilitate innovation and product development.

Introduction to 2-Hydroxypropyl Laurate

2-Hydroxypropyl laurate is the monoester of lauric acid and propylene glycol.[1] It exists as a mixture of two isomers: 1-hydroxypropyl-2-laurate and 2-hydroxypropyl-1-laurate. Due to its amphiphilic nature, possessing both a hydrophilic hydroxyl group from propylene glycol and a lipophilic laurate tail, it functions as a highly effective non-ionic surfactant.[1] This structure

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allows it to operate at the oil-water interface, making it a valuable ingredient in a wide array of cosmetic formulations, including creams, lotions, cleansers, and hair care products.[2][3]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Hydroxypropyl laurate** is fundamental to its successful application in cosmetic formulations.

Property	Value	Reference
INCI Name	Propylene Glycol Laurate	[4]
Chemical Formula	C15H30O3	[5]
Molecular Weight	258.4 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[3]
HLB Value	Approximately 3 - 4.5	[6]
Solubility	Soluble in oils; practically insoluble in water	[3]
pH	Neutral	[3]

Factors Influencing HLB Value: The Hydrophilic-Lipophilic Balance (HLB) is a critical parameter for emulsifier selection. For **2-Hydroxypropyl laurate**, the HLB value typically falls in the low range of 3 to 4.5, making it an excellent choice for creating water-in-oil (W/O) emulsions.[6][7] The variation in the reported HLB value can be attributed to the commercial composition of the ingredient, which is often a mixture of monoesters and diesters of lauric acid and propylene glycol.[2] The ratio of these components can influence the overall hydrophilic or lipophilic character of the material.

Key Functions and Mechanisms of Action in Cosmetic Formulations

2-Hydroxypropyl laurate is a multifunctional ingredient that can be leveraged to achieve various formulation goals.

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Emulsification

As a low HLB emulsifier, **2-Hydroxypropyl laurate** is primarily used to stabilize water-in-oil (W/O) emulsions.[7] It positions itself at the oil-water interface, with its lipophilic laurate tail oriented towards the oil phase and its hydrophilic hydroxyl group towards the water phase. This reduces the interfacial tension between the two immiscible liquids, allowing for the formation of a stable emulsion.[6]

When used in combination with a high HLB emulsifier, **2-Hydroxypropyl laurate** can act as a co-emulsifier to create stable oil-in-water (O/W) emulsions. This combination allows for a more robust and stable emulsion system.[8]

Emollience and Moisturization

In skincare formulations, **2-Hydroxypropyl laurate** functions as an effective emollient.[3] When applied to the skin, it forms a light, non-greasy film that helps to reduce transepidermal water loss (TEWL), thereby improving skin hydration and suppleness.[3] This occlusive property contributes to a smoother and softer skin feel.

Solubilization

Due to its amphiphilic nature, **2-Hydroxypropyl laurate** can act as a solubilizer for lipophilic active ingredients, fragrances, and essential oils within a formulation.[3] This is particularly useful for incorporating these oil-soluble components into aqueous or hydro-alcoholic systems.

Penetration Enhancement

Studies have shown that propylene glycol esters, including the laurate form, can act as penetration enhancers.[2] They can transiently and reversibly disrupt the highly organized structure of the stratum corneum, allowing for deeper penetration of active ingredients into the skin. This property is particularly valuable in the development of advanced drug delivery systems for topical and transdermal applications.

Formulation Guidelines and Recommended Usage Levels

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The optimal concentration of **2-Hydroxypropyl laurate** will vary depending on the specific formulation and desired outcome.

Formulation Type	Recommended Usage Level (%)	Primary Function(s)
Water-in-Oil (W/O) Creams & Lotions	2.0 - 5.0	Primary Emulsifier, Emollient
Oil-in-Water (O/W) Creams & Lotions	1.0 - 3.0	Co-emulsifier, Stabilizer, Emollient
Facial Cleansers & Body Washes	0.5 - 2.0	Mild Surfactant, Emollient
Anhydrous Formulations (e.g., Balms, Ointments)	1.0 - 10.0	Emollient, Texture Modifier
Hair Conditioners & Treatments	0.5 - 2.0	Conditioning Agent, Emollient

Experimental Protocols

The following protocols provide a step-by-step guide for incorporating **2-Hydroxypropyl laurate** into different types of cosmetic formulations.

Protocol for a Water-in-Oil (W/O) Moisturizing Cream

This protocol outlines the preparation of a stable and moisturizing W/O cream.

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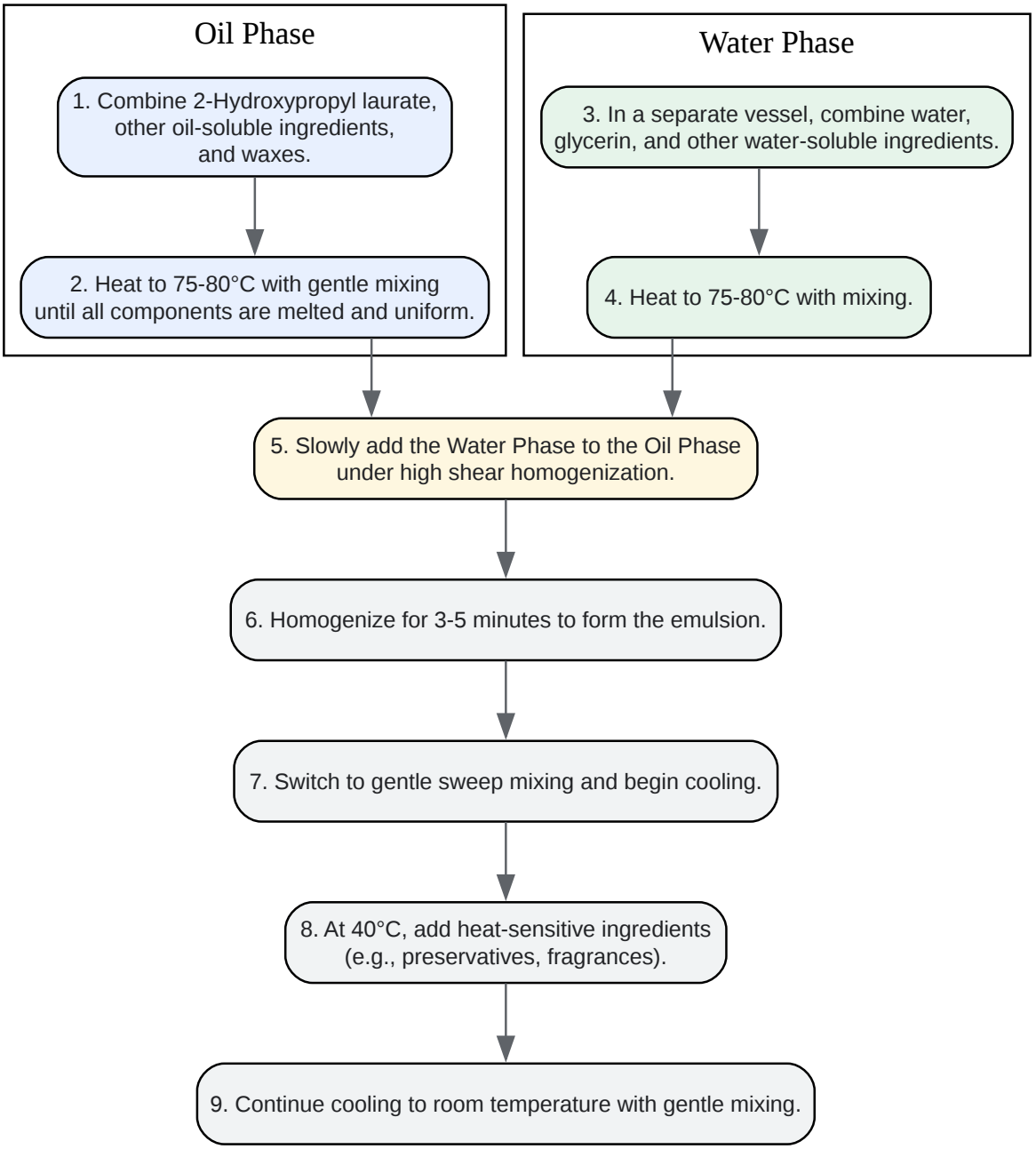

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Caption: Workflow for W/O Cream Formulation.

Methodology:

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- Oil Phase Preparation: In a primary vessel, combine **2-Hydroxypropyl laurate** with other oil-soluble ingredients such as mineral oil, silicones, and waxes.
- Heat the oil phase to 75-80°C with gentle propeller mixing until all solid components have melted and the phase is uniform.
- Water Phase Preparation: In a separate vessel, combine the water, humectants (e.g., glycerin), and any other water-soluble ingredients.
- Heat the water phase to 75-80°C with mixing.
- Emulsification: Slowly add the water phase to the oil phase under high shear homogenization.
- Continue homogenization for 3-5 minutes until a uniform and stable emulsion is formed.
- Cooling: Switch to a gentle sweep or anchor mixer and begin cooling the batch.
- Addition of Post-Formulation Ingredients: When the temperature of the emulsion reaches 40°C, add any heat-sensitive ingredients such as preservatives, fragrances, and active ingredients.
- Continue gentle mixing while cooling to room temperature (25°C).

Protocol for an Oil-in-Water (O/W) Body Lotion

This protocol demonstrates the use of **2-Hydroxypropyl laurate** as a co-emulsifier and stabilizer in an O/W lotion.

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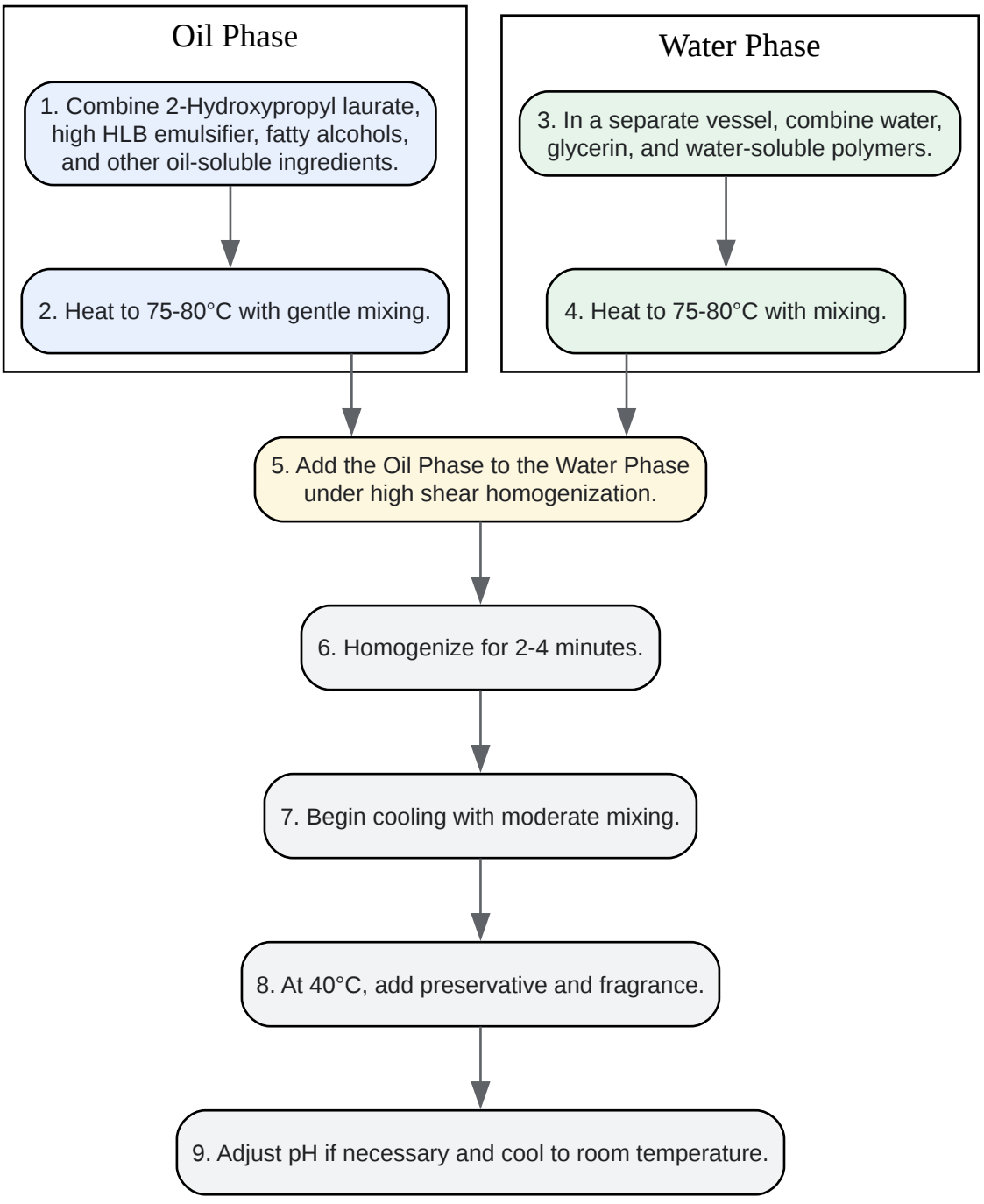

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Caption: Workflow for O/W Lotion Formulation.

Methodology:

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- Oil Phase Preparation: In a secondary vessel, combine **2-Hydroxypropyl laurate**, a high HLB emulsifier (e.g., Ceteareth-20), fatty alcohols (e.g., Cetyl Alcohol), and other oil-soluble components.
- Heat the oil phase to 75-80°C with gentle mixing.
- Water Phase Preparation: In the main processing vessel, combine water, humectants, and any water-soluble polymers.
- Heat the water phase to 75-80°C with mixing.
- Emulsification: Add the oil phase to the water phase under high shear homogenization.
- Continue homogenization for 2-4 minutes to form a fine emulsion.
- Cooling: Begin cooling the batch with moderate agitation.
- Post-Formulation Additions: At 40°C, add the preservative system and fragrance.
- Adjust the pH if necessary and continue mixing until the lotion reaches room temperature.

Compatibility and Stability Considerations

2-Hydroxypropyl laurate exhibits good compatibility with a wide range of cosmetic ingredients.

- Oils and Esters: It is highly compatible with most vegetable oils, mineral oils, silicones, and synthetic esters commonly used in cosmetics.
- Waxes: It is compatible with natural and synthetic waxes.
- Surfactants: It can be used in conjunction with other non-ionic, anionic, and cationic surfactants, although compatibility testing is always recommended.
- Polymers: It is generally compatible with common thickeners and film-formers.

Stability: Formulations containing **2-Hydroxypropyl laurate** should be tested for stability at various temperatures (e.g., 4°C, 25°C, 40°C) to assess potential phase separation,

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crystallization, or changes in viscosity over time. As it can enhance the penetration of other ingredients, it is crucial to ensure the overall safety and stability of the final formulation.[2]

Safety and Regulatory Information

- Safety: The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of propylene glycol esters, including Propylene Glycol Laurate, and concluded that they are safe as used in cosmetic formulations when formulated to be non-irritating.[1] It is considered to have a low potential for skin irritation and sensitization.[2]

- Regulatory Status:

  - USA: Propylene Glycol Laurate is listed in the FDA's Inventory of Food Contact Substances and is considered safe for use in cosmetics.

  - European Union: It is listed in the EU's CosIng database and is permitted for use in cosmetic products without specific restrictions.[9]

Conclusion

2-Hydroxypropyl laurate is a versatile and effective ingredient for cosmetic formulators. Its multifunctional properties as a low HLB emulsifier, emollient, solubilizer, and penetration enhancer make it a valuable tool for creating a wide range of stable and aesthetically pleasing personal care products. By understanding its physicochemical properties and following the formulation guidelines and protocols outlined in this document, researchers and scientists can effectively utilize **2-Hydroxypropyl laurate** to develop innovative and high-performing cosmetic formulations.

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